

Navigating the Safe Disposal of AC-386: A Procedural Guide

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Compound of Interest

Compound Name: AC-386

Cat. No.: B12418357

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and step-by-step procedures for the proper disposal of **AC-386**, a c-Met inhibitor, based on available safety data.

Core Safety and Handling Principles

Before initiating any disposal procedures, it is crucial to adhere to standard laboratory safety protocols. This includes wearing appropriate personal protective equipment (PPE), such as safety glasses, gloves, and a lab coat. All handling of **AC-386** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

AC-386 Disposal Procedures

The primary method for the disposal of **AC-386**, as with many chemical compounds in a laboratory setting, is to treat it as hazardous waste. It is imperative to consult and comply with all applicable federal, state, and local environmental regulations regarding hazardous waste disposal.

Step-by-Step Disposal Workflow:

- Segregation: Do not mix **AC-386** with other waste streams. It should be collected in a dedicated, properly labeled, and sealed container. The container must be compatible with the chemical properties of **AC-386**.
- Labeling: The waste container must be clearly labeled with the full chemical name ("**AC-386**"), the CAS number (1902910-89-7), and appropriate hazard symbols as indicated on the Safety Data Sheet (SDS).
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials.
- Professional Disposal: Arrange for the collection and disposal of the **AC-386** waste through a licensed hazardous waste disposal company. Provide the disposal company with a copy of the **AC-386** Safety Data Sheet.

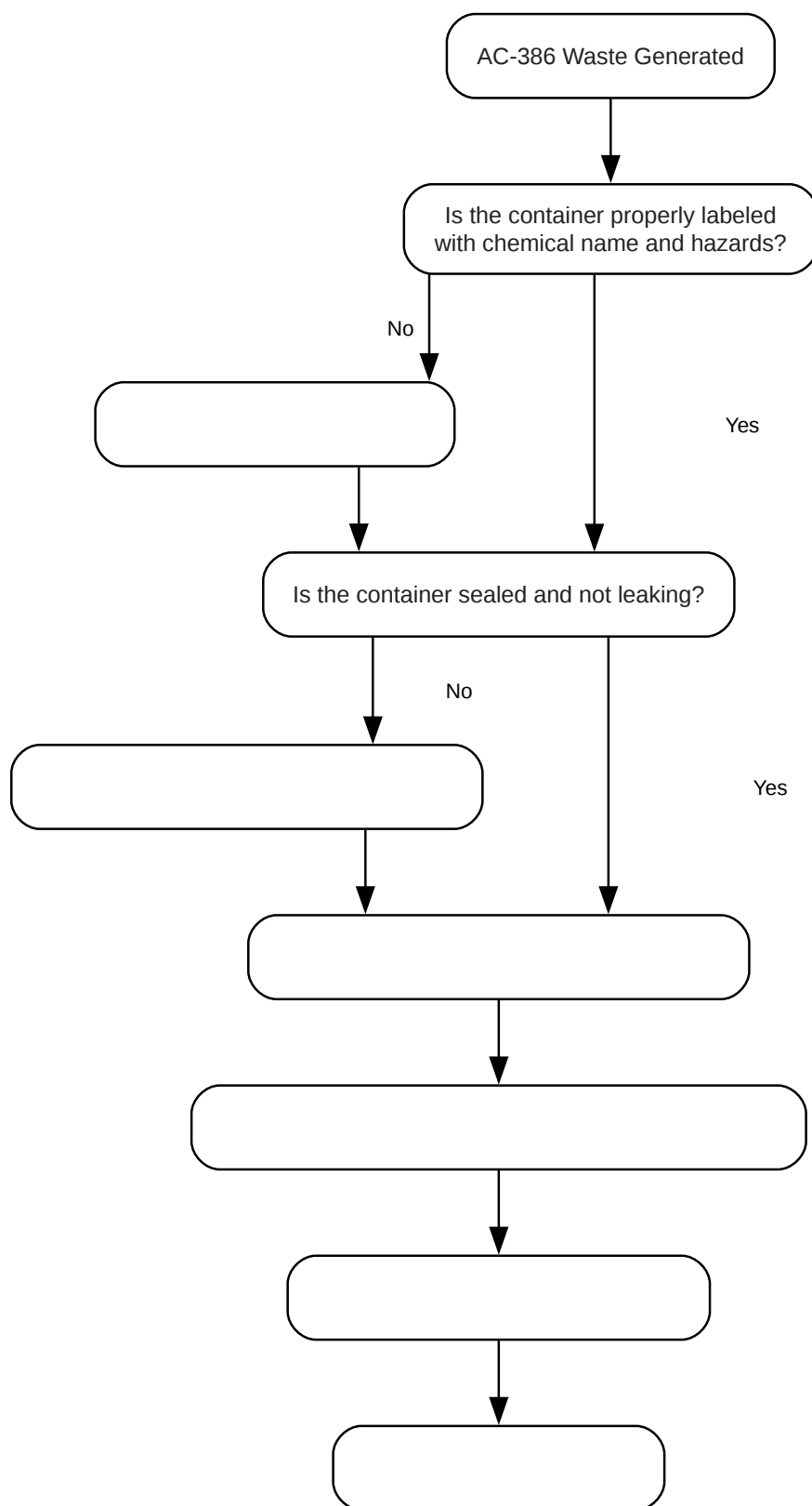
Decontamination of Labware:

Any laboratory equipment, such as glassware or spatulas, that has come into contact with **AC-386** must be thoroughly decontaminated before reuse or disposal.

- Rinsing: Rinse the contaminated labware with a suitable solvent in a chemical fume hood. The appropriate solvent should be determined based on the solubility of **AC-386** and laboratory protocols. Collect the rinseate as hazardous waste.
- Washing: After the initial rinse, wash the labware with an appropriate laboratory detergent and water.
- Final Rinse: Perform a final rinse with deionized water.

Logical Relationship for Disposal Decision-Making

The following diagram illustrates the decision-making process for the proper disposal of **AC-386**.



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AC-386 Waste Disposal Workflow

Summary of Chemical and Safety Data

While a comprehensive Safety Data Sheet (SDS) is the primary source for detailed information, the following table summarizes key known data for **AC-386**.

Property	Data	Source
Product Name	AC-386	[1]
Catalog No.	DC71149	[1]
CAS No.	1902910-89-7	[1]
SARA 311/312 Hazards	Acute Health Hazard	[1]

Note: This information is based on our current knowledge.[\[1\]](#) It is essential to refer to the most up-to-date Safety Data Sheet for **AC-386** before handling or disposal.

Environmental and Health Hazard Considerations

The Safety Data Sheet for **AC-386** indicates it is an "Acute Health Hazard".[\[1\]](#) Therefore, it is crucial to prevent its release into the environment. Proper disposal through a licensed hazardous waste facility ensures that the compound is managed in a way that minimizes potential harm to human health and the ecosystem. Avoid direct discharge into drains or waterways.

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **AC-386**, fostering a secure research environment and upholding their commitment to environmental stewardship.

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References

- [1. AC-386|1902910-89-7|MSDS \[dcchemicals.com\]](#)
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